

Navigating the Safe Disposal of 3-Hydroxyhexanal: A Procedural Guide

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Compound of Interest

Compound Name: 3-Hydroxyhexanal

CAS No.: 96013-98-8

Cat. No.: B15910683

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For researchers, scientists, and drug development professionals, the meticulous management of chemical waste is a cornerstone of laboratory safety and environmental responsibility. This guide provides essential, step-by-step procedures for the proper disposal of **3-Hydroxyhexanal**, ensuring compliance and minimizing risk. While detailed toxicological data for **3-Hydroxyhexanal** is not readily available, a precautionary approach based on its chemical properties as an aldehyde and an alcohol is warranted.

Key Chemical and Physical Properties

A summary of the known properties of **3-Hydroxyhexanal** is presented below. This information is crucial for a preliminary risk assessment.

Property	Value
Molecular Formula	C ₆ H ₁₂ O ₂ [1][2]
Molecular Weight	116.16 g/mol [1][2]
Appearance	Colorless to pale yellow clear liquid (estimated) [3]
Boiling Point	188.00 to 189.00 °C @ 760.00 mm Hg (estimated)[3]
Flash Point	162.00 °F / 72.40 °C (estimated, closed cup)[3]
Solubility in Water	2.01e+05 mg/L @ 25 °C (estimated)[3]

Procedural Steps for Proper Disposal

The following protocol outlines the necessary steps for the safe handling and disposal of **3-Hydroxyhexanal** waste. Adherence to institutional and local regulations is paramount.

1. Initial Risk Assessment & Personal Protective Equipment (PPE):

- In the absence of a specific Safety Data Sheet (SDS), treat **3-Hydroxyhexanal** as a potentially hazardous substance.
- Always handle the chemical in a well-ventilated area, preferably within a fume hood.
- Wear appropriate PPE, including safety glasses with side shields, chemical-resistant gloves (e.g., nitrile), and a lab coat.

2. Waste Segregation:

- Do not mix **3-Hydroxyhexanal** waste with other waste streams unless explicitly permitted by your institution's Environmental Health & Safety (EHS) department.
- Liquid Waste: Collect all liquid waste containing **3-Hydroxyhexanal**, including solutions and rinsates, in a dedicated, properly labeled hazardous waste container.[4]

- Solid Waste: Dispose of any contaminated solid waste, such as gloves, absorbent pads, and weighing papers, in a designated solid hazardous waste container.
- Sharps Waste: Any sharps, such as needles or broken glass contaminated with **3-Hydroxyhexanal**, must be placed in a designated sharps container for hazardous materials.
[4]

3. Containerization and Labeling:

- Use containers that are chemically compatible with aldehydes and alcohols. High-density polyethylene (HDPE) or glass containers are generally suitable.
- Ensure waste containers are in good condition and have a secure, tight-fitting lid.
- Label all waste containers clearly with "Hazardous Waste" and the full chemical name, "**3-Hydroxyhexanal**." Include the approximate concentration and accumulation start date.

4. Storage:

- Store waste containers in a designated satellite accumulation area (SAA) within the laboratory.
- The SAA should be under the control of laboratory personnel and equipped with secondary containment to prevent spills.
- Store away from incompatible materials such as strong oxidizing agents, strong acids, and strong bases.[5]

5. Final Disposal:

- Contact your institution's EHS department to arrange for the pickup and disposal of the hazardous waste.
- Do not dispose of **3-Hydroxyhexanal** down the sink or in the regular trash.
- The typical final disposal method for organic chemical waste is high-temperature incineration by a licensed hazardous waste disposal facility.[4]

Disposal Workflow

The following diagram illustrates the decision-making process and procedural flow for the proper disposal of **3-Hydroxyhexanal**.

Disposal workflow for **3-Hydroxyhexanal**.

By following these procedures, laboratory personnel can ensure the safe and compliant disposal of **3-Hydroxyhexanal**, protecting both themselves and the environment. Always consult your institution's specific chemical hygiene plan and EHS guidelines for any additional requirements.

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References

- 1. 3-Hydroxyhexanal | C₆H₁₂O₂ | CID 11788287 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 3-Hydroxyhexanal | lookchem [lookchem.com]
- 3. 3-hydroxyhexanal, 96013-98-8 [thegoodscentcompany.com]
- 4. benchchem.com [benchchem.com]
- 5. 3 Hydroxyhexanal | Direct Factory Supply [industrochem.com]
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